

Technical Guide: Physical Characteristics of 2,3-Difluoro-4-methoxyaniline

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Compound of Interest

Compound Name: 2,3-Difluoro-4-methoxyaniline

Cat. No.: B125198

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Introduction

2,3-Difluoro-4-methoxyaniline is a fluorinated aromatic amine with potential applications in pharmaceutical and materials science research. Understanding its physical characteristics is fundamental for its synthesis, purification, formulation, and application. This technical guide provides an overview of the key physical properties of **2,3-Difluoro-4-methoxyaniline**. While specific experimental values for this compound are not readily available in public literature, this guide furnishes detailed, standard experimental protocols for their determination.

Core Physical Characteristics

A comprehensive search of available chemical databases and literature did not yield specific experimental data for the physical characteristics of **2,3-Difluoro-4-methoxyaniline** (CAS No. 155020-51-2). However, based on its chemical structure, it is expected to be a solid at room temperature. The following table summarizes the key identifiers for this compound.

Property	Value	Source
CAS Number	155020-51-2	[1]
Molecular Formula	C ₇ H ₇ F ₂ NO	[1]
Synonyms	2,3-difluoro-4-methoxy benzenamine	[1]

Experimental Protocols for Physical Characterization

To determine the physical properties of **2,3-Difluoro-4-methoxyaniline**, the following standard laboratory procedures can be employed.

Determination of Melting Point

The melting point is a critical indicator of the purity of a crystalline solid.

Methodology: Capillary Method[2][3]

- **Sample Preparation:** A small amount of the dry, finely powdered **2,3-Difluoro-4-methoxyaniline** is packed into a capillary tube to a height of 2-3 mm.[4]
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, such as a Mel-Temp or a Thiele tube filled with mineral oil.[4] The apparatus is equipped with a calibrated thermometer or an electronic temperature sensor.
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2°C per minute, as the temperature approaches the expected melting point.[3]
- **Observation:** The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire solid has turned into a clear liquid (completion of melting) are recorded. This range represents the melting point. For a pure compound, this range is typically narrow (0.5-1°C).

Determination of Boiling Point

As **2,3-Difluoro-4-methoxyaniline** is likely a solid at room temperature, its boiling point would be determined at reduced pressure to prevent decomposition.

Methodology: Capillary Method (Siwoloboff's Method)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

- **Sample Preparation:** A small amount of the liquid (if the compound is molten) is placed in a small test tube or fusion tube.
- **Capillary Inversion:** A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.
- **Apparatus Setup:** The test tube is attached to a thermometer and heated in a suitable bath (e.g., paraffin oil).
- **Heating and Observation:** The bath is heated until a rapid and continuous stream of bubbles emerges from the open end of the capillary tube. The heating is then discontinued.
- **Boiling Point Reading:** The temperature is recorded at the exact moment the bubbling stops and the liquid begins to enter the capillary tube. This temperature is the boiling point of the liquid at the recorded atmospheric pressure.

Determination of Density

The density of a solid can be determined by measuring its mass and volume.

Methodology: Volume Displacement Method[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)

- **Mass Measurement:** A known mass of **2,3-Difluoro-4-methoxyaniline** is accurately weighed using an analytical balance.
- **Volume Measurement:** A graduated cylinder is partially filled with a liquid in which the compound is insoluble (e.g., a non-polar solvent like hexane). The initial volume of the liquid is recorded.
- **Displacement:** The weighed solid is carefully added to the graduated cylinder, ensuring it is fully submerged. The new volume of the liquid is recorded.

- Calculation: The volume of the solid is the difference between the final and initial liquid volumes. The density is then calculated by dividing the mass of the solid by its volume.

Determination of Solubility

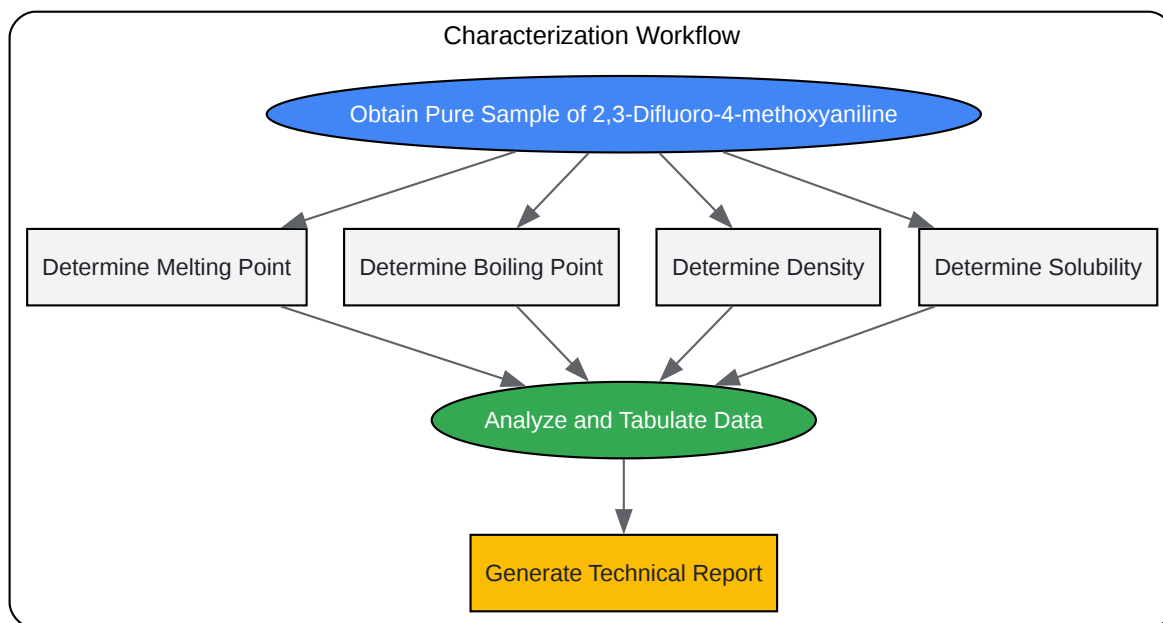
The solubility of **2,3-Difluoro-4-methoxyaniline** can be assessed in various solvents to understand its polarity and potential for use in different solvent systems.

Methodology: Qualitative and Semi-Quantitative Assessment[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)

- Sample Preparation: A small, measured amount of **2,3-Difluoro-4-methoxyaniline** (e.g., 10 mg) is placed in a series of test tubes.
- Solvent Addition: A measured volume of a specific solvent (e.g., 1 mL of water, ethanol, acetone, toluene, hexane) is added to each test tube.
- Observation: The mixture is agitated (e.g., by vortexing) for a set period. The solubility is observed and categorized as:
 - Soluble: The solid completely dissolves, forming a clear solution.
 - Partially Soluble: Some of the solid dissolves, but a solid phase remains.
 - Insoluble: The solid does not appear to dissolve.
- Quantitative Determination (if required): To determine the exact solubility, a saturated solution is prepared at a specific temperature. A known volume of the clear supernatant is then carefully removed, the solvent is evaporated, and the mass of the dissolved solid is measured.

Workflow for Physical Characterization

The following diagram illustrates the logical workflow for the physical characterization of a chemical compound like **2,3-Difluoro-4-methoxyaniline**.



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